

An In-Depth Technical Guide to the Spectroscopic Analysis of N-Propylcyclohexanamine

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Compound of Interest

Compound Name: *N-Propylcyclohexanamine*

CAS No.: 3592-81-2

Cat. No.: B1346655

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This guide provides a comprehensive analysis of the spectroscopic data for **N-Propylcyclohexanamine** ($C_9H_{19}N$), a secondary amine of interest to researchers and professionals in drug development and chemical synthesis. This document delves into the practical and theoretical aspects of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) as applied to the structural elucidation of this compound. Our focus is on not just presenting the data, but on interpreting it with the scientific rigor and field-proven insights expected by our audience.

Introduction

N-Propylcyclohexanamine is a saturated secondary amine that serves as a valuable building block in organic synthesis and is a subject of study in medicinal chemistry. Its structural characterization is paramount for quality control, reaction monitoring, and understanding its physicochemical properties. Spectroscopic techniques are the cornerstone of this characterization, each providing a unique piece of the structural puzzle. This guide will walk

you through the expected spectroscopic signatures of **N-Propylcyclohexanamine** and the rationale behind their interpretation.

Molecular Structure and Logic of Analysis

To fully interpret the spectroscopic data, it is essential to first visualize the molecular structure of **N-Propylcyclohexanamine** and consider the different chemical environments of its atoms.

Figure 1: Molecular structure of **N-Propylcyclohexanamine** with atom numbering.

The structure consists of a cyclohexyl ring and a propyl group attached to a secondary amine nitrogen. This asymmetry leads to a distinct set of signals in the NMR spectra. The presence of the N-H bond is a key feature that will be evident in the IR spectrum. The overall structure and bond connectivity will dictate the fragmentation pattern observed in the mass spectrum.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the elucidation of the carbon-hydrogen framework of an organic molecule.

¹H NMR Spectroscopy

Due to the unavailability of a publicly accessible experimental ¹H NMR spectrum for **N-Propylcyclohexanamine**, a predicted spectrum was generated using advanced machine learning algorithms. This provides a reliable estimation of the chemical shifts and coupling patterns.

Predicted ¹H NMR Data (500 MHz, CDCl₃)

Peak	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
1	~2.55	m	1H	CH-N (Cyclohexyl)
2	~2.45	t	2H	N-CH ₂ (Propyl)
3	~1.80 - 1.60	m	4H	Cyclohexyl CH ₂
4	~1.50	m	2H	CH ₂ (Propyl)
5	~1.30 - 1.00	m	6H	Cyclohexyl CH ₂
6	~0.90	t	3H	CH ₃ (Propyl)
7	~0.85	br s	1H	N-H

Interpretation:

- **CH-N Proton (Peak 1):** The proton on the carbon directly attached to the nitrogen (C1') is expected to be the most deshielded of the cyclohexyl protons, appearing around 2.55 ppm. Its multiplicity will be a multiplet due to coupling with the adjacent CH₂ protons on the ring.
- **N-CH₂ Protons (Peak 2):** The methylene protons of the propyl group attached to the nitrogen (C1'') are deshielded by the electronegative nitrogen atom and are expected to resonate around 2.45 ppm as a triplet, due to coupling with the adjacent methylene group.
- **Cyclohexyl Protons (Peaks 3 & 5):** The remaining ten protons of the cyclohexyl ring will appear as a series of overlapping multiplets in the upfield region, typically between 1.00 and 1.80 ppm. The complexity arises from the conformational flexibility of the ring and the diastereotopic nature of the protons.
- **Propyl CH₂ Protons (Peak 4):** The central methylene protons of the propyl group (C2'') are expected to appear as a multiplet around 1.50 ppm.
- **Propyl CH₃ Protons (Peak 6):** The terminal methyl group of the propyl chain (C3'') will be the most shielded, appearing as a triplet around 0.90 ppm due to coupling with the adjacent methylene group.

- N-H Proton (Peak 7): The proton on the nitrogen atom typically appears as a broad singlet and its chemical shift can vary depending on concentration and solvent. It is expected to be in the range of 0.5-2.0 ppm. Exchange with D₂O would cause this signal to disappear, confirming its assignment.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the number of non-equivalent carbons and their chemical environment. Based on data available from SpectraBase, the following chemical shifts are expected.[\[1\]](#)[\[2\]](#)

¹³C NMR Data

Chemical Shift (δ, ppm)	Assignment
~57.0	C1' (CH-N)
~50.0	C1'' (N-CH ₂)
~33.0	C2', C6'
~26.0	C4'
~25.0	C3', C5'
~23.0	C2''
~11.0	C3'' (CH ₃)

Interpretation:

- C1' and C1'': The carbons directly bonded to the nitrogen are the most deshielded, with the cyclohexyl methine carbon (C1') appearing around 57.0 ppm and the propyl methylene carbon (C1'') at approximately 50.0 ppm.
- Cyclohexyl Carbons: The remaining carbons of the cyclohexyl ring appear in the range of 25.0-33.0 ppm, with their specific shifts influenced by their position relative to the nitrogen atom.

- Propyl Carbons: The other two carbons of the propyl group are found in the upfield region, with the terminal methyl carbon (C3'') being the most shielded at around 11.0 ppm.

II. Infrared (IR) Spectroscopy

IR spectroscopy is an excellent tool for identifying the functional groups present in a molecule. For **N-Propylcyclohexanamine**, the key feature is the secondary amine group. The vapor phase IR spectrum is available on public databases.[\[1\]](#)[\[3\]](#)

Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300	Weak-Medium, Sharp	N-H Stretch
2925, 2850	Strong	C-H Stretch (Aliphatic)
~1450	Medium	C-H Bend (Scissoring)
~1130	Medium	C-N Stretch

Interpretation:

- N-H Stretch: A characteristic weak to medium, sharp absorption band around 3300 cm⁻¹ is indicative of the N-H stretching vibration of a secondary amine.[\[4\]](#)[\[5\]](#) This is a key diagnostic peak that distinguishes it from primary amines (which would show two N-H stretching bands) and tertiary amines (which show none).
- C-H Stretch: Strong absorption bands just below 3000 cm⁻¹ (around 2925 and 2850 cm⁻¹) are due to the symmetric and asymmetric stretching vibrations of the C-H bonds in the cyclohexyl and propyl groups.
- C-H Bend: A medium intensity band around 1450 cm⁻¹ corresponds to the scissoring (bending) vibration of the CH₂ groups.
- C-N Stretch: The C-N stretching vibration for an aliphatic amine is typically observed in the 1250-1020 cm⁻¹ region. For **N-Propylcyclohexanamine**, this is expected around 1130 cm⁻¹.

III. Mass Spectrometry (MS)

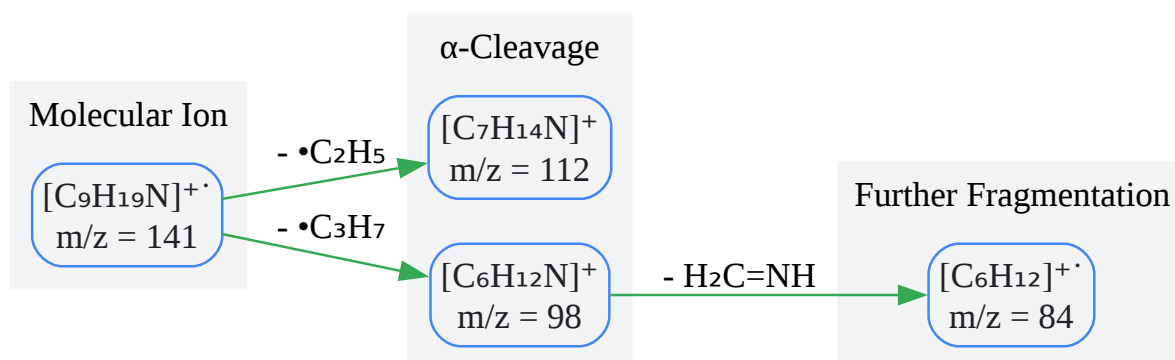
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure. The GC-MS data for **N-Propylcyclohexanamine** is available in public databases.^{[1][6]}

Expected Mass Spectrum Data (Electron Ionization)

m/z	Relative Intensity	Proposed Fragment
141	Low	$[M]^+$ (Molecular Ion)
112	High	$[M - C_2H_5]^+$
98	High	$[M - C_3H_7]^+$
84	Medium	$[C_6H_{12}]^+$
70	Medium	$[C_5H_{10}]^+$
56	High	$[C_4H_8]^+$

Interpretation and Fragmentation Pathway:

The fragmentation of aliphatic amines upon electron ionization is dominated by α -cleavage, which is the cleavage of a carbon-carbon bond adjacent to the nitrogen atom. This results in the formation of a resonance-stabilized iminium cation.



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Figure 2: Proposed fragmentation pathway for **N-Propylcyclohexanamine**.

- Molecular Ion (m/z 141): The molecular ion peak is expected to be present, but it may be of low intensity due to the facile fragmentation of the molecule.
- α -Cleavage (m/z 112 and 98): There are two possible α -cleavage pathways for **N-Propylcyclohexanamine**:
 - Loss of an ethyl radical ($\bullet\text{C}_2\text{H}_5$) from the propyl group, leading to the formation of a stable iminium ion with m/z 112. This is often a major fragment.
 - Loss of a propyl radical ($\bullet\text{C}_3\text{H}_7$) from the propyl group, resulting in an iminium ion with m/z 98. This is also expected to be a significant peak.
- Further Fragmentation (m/z 84): The fragment at m/z 98 can undergo further fragmentation, such as the loss of ethenamine ($\text{H}_2\text{C}=\text{NH}$), to give the cyclohexyl cation radical at m/z 84.

The presence of a nitrogen atom in the molecule is consistent with the Nitrogen Rule, which states that a molecule with an odd number of nitrogen atoms will have an odd molecular weight.^{[4][5]}

Experimental Protocols

To ensure the acquisition of high-quality spectroscopic data, the following standardized protocols are recommended.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **N-Propylcyclohexanamine** in 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire the spectrum at room temperature.

- Use a standard single-pulse experiment.
- Set the spectral width to cover the range of -1 to 10 ppm.
- Employ a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled spectrum.
 - Set the spectral width to cover the range of 0 to 220 ppm.
 - Use a sufficient number of scans to obtain a good signal-to-noise ratio, which may be significantly higher than for ¹H NMR.

IR Spectroscopy

- Sample Preparation: For liquid samples, a thin film can be prepared by placing a drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) plates.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition:
 - Record the spectrum over the range of 4000-400 cm⁻¹.
 - Acquire a background spectrum of the clean, empty sample holder first.
 - Collect a sufficient number of scans (e.g., 16-32) and average them to improve the signal-to-noise ratio.

Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of **N-Propylcyclohexanamine** in a volatile organic solvent such as dichloromethane or methanol (e.g., 1 mg/mL).
- Instrumentation: Use a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an electron ionization (EI) source.

- GC Conditions:
 - Column: A non-polar capillary column (e.g., DB-5ms or equivalent) is suitable.
 - Injector Temperature: Set to a temperature that ensures rapid volatilization without thermal decomposition (e.g., 250 °C).
 - Oven Program: A temperature gradient program should be used to ensure good separation, for example, starting at 50 °C and ramping up to 250 °C.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan a mass range that includes the molecular weight of the compound and its expected fragments (e.g., m/z 40-200).

Conclusion

The combination of NMR, IR, and MS provides a powerful and complementary approach to the comprehensive structural characterization of **N-Propylcyclohexanamine**. By understanding the principles behind each technique and the expected spectral features, researchers can confidently identify and verify the structure of this important chemical entity. This guide serves as a practical reference for the acquisition and interpretation of this crucial analytical data.

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